

Preparing a Stock Solution of MX1013 in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: MX1013

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Introduction

MX1013, also known as Z-VD-FMK, is a potent, irreversible dipeptide pan-caspase inhibitor with significant anti-apoptotic activity.[1][2] It is a valuable tool in apoptosis research, demonstrating protective effects in various cell culture and in vivo models.[2] Accurate preparation of a stock solution is the first critical step for reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **MX1013** due to its excellent solubilizing properties.[3] This document provides a detailed protocol for the preparation, storage, and safe handling of **MX1013** stock solutions in DMSO.

Physicochemical Properties and Storage

Recommendations

A comprehensive understanding of the properties of **MX1013** and DMSO is essential for proper handling and use. The key quantitative data is summarized in the table below for easy reference.

Parameter	Value	Reference
MX1013		
IUPAC Name	5-fluoro-3-[[[(2S)-3-methyl-1-oxo-2-[[[(phenylmethoxy)carbonyl]amino]butyl]amino]-4-oxo-pentanoic acid	[4]
Synonyms	Z-Val-Asp-Fluoromethyl Ketone, Z-VD-FMK, CV1013	[1][4]
Molecular Formula	C ₁₈ H ₂₃ FN ₂ O ₆	[4]
Molecular Weight	382.4 g/mol	[4]
Purity	≥98%	[3]
Appearance	Solid	[3]
Solubility in DMSO	~30 mg/mL	[3][4]
Recommended Storage (Solid)	-20°C	[3]
Stability (Solid)	≥4 years at -20°C	[3]
DMSO		
Molecular Formula	C ₂ H ₆ OS	[5]
Molecular Weight	78.13 g/mol	[5]
Purity	≥99% (Anhydrous recommended)	[5]
Hazards	Combustible liquid, readily absorbed through skin	[6][7]
Recommended Storage	Room temperature in a dry, well-ventilated place	[6][8]

Experimental Protocol: Preparing a 10 mM MX1013 Stock Solution in DMSO

This protocol outlines the procedure for preparing a 10 mM stock solution of **MX1013** in DMSO. This is a common concentration for subsequent dilutions to working concentrations for various in vitro and in vivo experiments.

Materials and Equipment

- **MX1013** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials with secure caps
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile, chemical-resistant tips
- Personal Protective Equipment (PPE): Safety goggles, lab coat, and appropriate gloves (butyl rubber, fluoroelastomer, neoprene, or thick latex gloves are recommended over nitrile for prolonged contact).^[7]

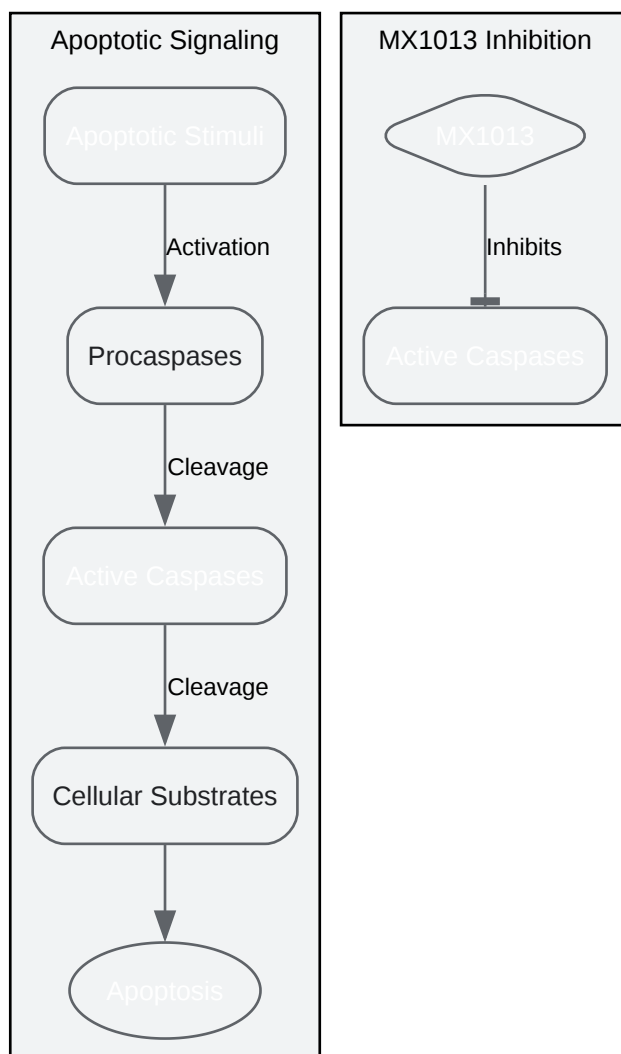
Procedure

- Preparation and Safety Precautions:
 - Work in a well-ventilated area, preferably a chemical fume hood.^[9]
 - Ensure all equipment is clean, dry, and sterile.
 - Wear appropriate PPE, including safety goggles, a lab coat, and suitable gloves.^{[7][9]}
Remember that DMSO can facilitate the absorption of chemicals through the skin.^{[6][7]}
- Calculating the Required Mass of **MX1013**:

- To prepare a 10 mM stock solution, first determine the desired final volume (e.g., 1 mL).
- Use the following formula to calculate the mass of **MX1013** required:
 - $\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)}$
 - For a 1 mL (0.001 L) of a 10 mM (0.01 mol/L) solution:
 - $\text{Mass (g)} = 0.01 \text{ mol/L} \times 382.4 \text{ g/mol} \times 0.001 \text{ L} = 0.003824 \text{ g} = 3.824 \text{ mg}$
- Weighing **MX1013**:
 - Carefully weigh out the calculated amount of **MX1013** powder using a calibrated analytical balance.
 - Transfer the powder to a sterile, appropriately labeled amber or opaque microcentrifuge tube or vial.
- Dissolving **MX1013** in DMSO:
 - Add the desired volume of anhydrous DMSO to the tube containing the **MX1013** powder.
 - Securely cap the tube.
 - Vortex the solution until the **MX1013** is completely dissolved. Gentle warming (to room temperature if stored cold) may aid dissolution, but avoid excessive heat.[\[7\]](#)
- Storage and Handling of the Stock Solution:
 - Store the 10 mM **MX1013** stock solution in DMSO at -20°C in small aliquots to avoid repeated freeze-thaw cycles.[\[10\]](#)[\[11\]](#)
 - When preparing working solutions, dilute the stock solution with the appropriate aqueous buffer or cell culture medium immediately before use.[\[3\]](#)
 - Aqueous solutions of **MX1013** are not recommended for storage for more than one day.[\[3\]](#)
 - To minimize the risk of precipitation when diluting into an aqueous solution, it is recommended to perform the dilution in a stepwise manner.[\[10\]](#)

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the role of caspases in apoptosis, the mechanism of action of **MX1013**, and the experimental workflow for preparing the stock solution.



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Caption: Apoptotic pathway and **MX1013** inhibition.



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Caption: Workflow for preparing **MX1013** stock solution.

Safety Precautions

Working with DMSO requires special care due to its ability to be readily absorbed through the skin, potentially carrying dissolved substances with it.[\[6\]](#)[\[7\]](#)

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, a lab coat, and gloves.[\[9\]](#) For handling DMSO, butyl rubber, fluoroelastomer, neoprene, or thick (15 mil) latex gloves are recommended over nitrile gloves, which can degrade with prolonged exposure.[\[7\]](#)
- **Ventilation:** Work in a well-ventilated area, such as a chemical fume hood, to avoid inhaling vapors.[\[9\]](#)
- **Spills:** In case of a small spill, absorb the liquid with an inert material and dispose of it as chemical waste.[\[9\]](#) For larger spills, evacuate the area and follow institutional safety protocols.[\[9\]](#)
- **First Aid:** If DMSO comes into contact with the skin, wash the affected area thoroughly with soap and water.[\[9\]](#) If it gets into the eyes, flush with copious amounts of water for at least 15 minutes and seek medical attention.[\[9\]](#) If inhaled, move to fresh air.[\[9\]](#)

Stability and Storage of Stock Solutions

The stability of compounds in DMSO is a critical factor for ensuring the validity of experimental data.

- **Storage Temperature:** The prepared **MX1013** stock solution in DMSO should be stored at -20°C.[\[3\]](#)
- **Aliquoting:** To maintain the integrity of the stock solution, it is highly recommended to aliquot it into single-use volumes. This practice minimizes the number of freeze-thaw cycles, which can lead to compound degradation and precipitation.[\[10\]](#)[\[11\]](#)
- **Moisture:** DMSO is hygroscopic and will absorb moisture from the air.[\[8\]](#) This can affect the solubility and stability of the dissolved compound.[\[11\]](#) Ensure that storage vials are tightly

sealed.

- Long-term Storage: While the solid form of **MX1013** is stable for at least four years at -20°C, the stability of the DMSO stock solution is more limited.[3] It is recommended to use the stock solution within one to six months when stored at -20°C or -80°C, respectively.[10] For longer-term storage, re-qualification of the solution's integrity may be necessary.

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